Structural Confirmation of 3-Methoxy-5-methylaniline using 1H NMR: A Comparative Guide

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Compound of Interest

Compound Name:	*3-Methoxy-5-methylaniline*
CAS No.:	*66584-31-4*
Cat. No.:	*B032166*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis for the structural confirmation of **3-Methoxy-5-methylaniline** utilizing 1H Nuclear Magnetic Resonance (NMR) spectroscopy. Through a detailed comparison with its constitutional isomers, this document outlines the key distinguishing features in their respective 1H NMR spectra. Experimental data, where available, is presented alongside predicted values to aid researchers in the unambiguous identification of these compounds.

Comparative 1H NMR Data Analysis

The structural elucidation of substituted anilines can be effectively achieved by examining the chemical shifts, multiplicities, and coupling constants of the aromatic protons, as well as the characteristic signals of the methoxy, methyl, and amine functional groups. The substitution pattern on the benzene ring creates a unique magnetic environment for each proton, resulting in a distinct 1H NMR fingerprint for each isomer.

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Below is a table summarizing the experimental and predicted 1H NMR data for **3-Methoxy-5-methylaniline** and its constitutional isomers. It is important to note that experimental data for **3-Methoxy-5-methylaniline** was not readily available in the searched literature. Therefore, the presented values for this specific compound are estimations based on established substituent effects on aromatic rings.

Compound	Aromatic Protons (ppm)	-OCH_3 (ppm)	-CH_3 (ppm)	-NH_2 (ppm)
3-Methoxy-5-methylaniline	~6.1-6.3 (m, 3H)	~3.7 (s, 3H)	~2.2 (s, 3H)	~3.6 (br s, 2H)
2-Methoxy-4-methylaniline	6.65 (d), 6.55 (d), 6.53 (s)	3.79 (s, 3H)	2.21 (s, 3H)	3.65 (br s, 2H)
2-Methoxy-6-methylaniline	6.95 (t), 6.82 (d), 6.65 (d)	3.85 (s, 3H)	2.20 (s, 3H)	3.70 (br s, 2H)
3-Methoxy-2-methylaniline	6.90 (t), 6.35 (d), 6.25 (d)	3.78 (s, 3H)	2.15 (s, 3H)	3.60 (br s, 2H)
3-Methoxy-4-methylaniline	6.95 (d), 6.25 (s), 6.15 (d)	3.80 (s, 3H)	2.18 (s, 3H)	3.55 (br s, 2H)
4-Methoxy-2-methylaniline	6.60 (s), 6.55 (d), 6.50 (d)	3.75 (s, 3H)	2.10 (s, 3H)	3.50 (br s, 2H)
4-Methoxy-3-methylaniline	6.55 (d), 6.50 (s), 6.45 (d)	3.77 (s, 3H)	2.19 (s, 3H)	3.45 (br s, 2H)

Note: 's' denotes a singlet, 'd' a doublet, 't' a triplet, 'm' a multiplet, and 'br s' a broad singlet. The integration (number of protons) is indicated in parentheses.

Experimental Protocol for 1H NMR Spectroscopy

The following is a standard protocol for the acquisition of a high-quality 1H NMR spectrum suitable for structural elucidation.

1. Sample Preparation:

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- Weigh approximately 5-10 mg of the solid aniline derivative.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a clean, dry vial.
- For accurate chemical shift referencing, ensure the solvent contains a known internal standard, such as tetramethylsilane (TMS) at 0 ppm.
- If any solid particles are present, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.

2. NMR Spectrometer Setup:

- Carefully insert the NMR tube into the spinner turbine and adjust the depth according to the spectrometer's specifications.
- Place the sample into the NMR magnet.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity, which is indicated by a sharp and symmetrical lock signal.
- Tune and match the probe for the ^1H frequency to ensure maximum sensitivity.

3. Data Acquisition:

- Set the appropriate acquisition parameters, including:
  - Number of scans: Typically 8 to 16 scans for a sample of this concentration.
  - Relaxation delay (d1): 1-2 seconds.
  - Acquisition time (aq): 2-4 seconds.
  - Spectral width (sw): A range of approximately -2 to 12 ppm is generally sufficient to cover all proton signals.

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- Acquire the Free Induction Decay (FID).

4. Data Processing:

- Apply a Fourier transform to the FID to obtain the frequency-domain spectrum.
- Phase the spectrum to ensure all peaks are in the positive absorptive mode.
- Calibrate the chemical shift scale by setting the TMS signal to 0 ppm.
- Integrate all peaks to determine the relative number of protons for each signal.
- Analyze the multiplicity (singlet, doublet, triplet, etc.) and coupling constants (J-values) of the signals to deduce the connectivity of the protons.

Logical Workflow for Structural Confirmation

The following diagram illustrates the logical workflow for confirming the structure of **3-Methoxy-5-methylaniline** using 1H NMR data.

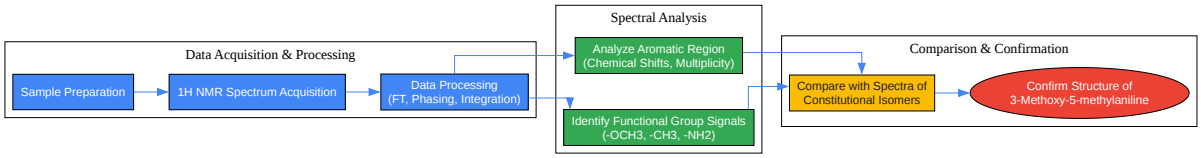

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Figure 1. Workflow for the structural confirmation of **3-Methoxy-5-methylaniline** via 1H NMR.

By following this structured approach and carefully comparing the acquired 1H NMR data with the reference values provided, researchers can confidently confirm the identity and purity of **3-Methoxy-5-methylaniline**, distinguishing it from its constitutional isomers.

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